

Calusterone: A Technical Guide on its Pharmacological Profile and Controlled Substance Classification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calusterone

Cat. No.: B1668235

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Calusterone**, a synthetic anabolic-androgenic steroid (AAS). The document details its pharmacological properties, mechanism of action, and its classification as a controlled substance, adhering to a technical framework for research and development professionals.

Introduction to Calusterone

Calusterone is a synthetic derivative of testosterone. It is characterized by its anabolic (tissue-building) and androgenic (masculinizing) properties. Developed for therapeutic purposes, its potential for abuse led to its regulation as a controlled substance.

Pharmacological Profile

2.1 Mechanism of Action

Like other anabolic-androgenic steroids, **Calusterone** functions as an agonist of the androgen receptor (AR). Upon entering the cell, it binds to the AR in the cytoplasm, inducing a conformational change. This complex then translocates to the nucleus, where it binds to specific DNA sequences known as androgen response elements (AREs). This binding modulates the transcription of target genes, leading to the physiological effects associated with the steroid.

Caption: Androgen Receptor (AR) signaling pathway for **Calusterone**.

2.2 Pharmacodynamics

Calusterone exhibits both anabolic and androgenic effects. The anabolic actions include increased protein synthesis, leading to muscle growth and increased bone density. Its androgenic effects are responsible for the development and maintenance of masculine characteristics. The relative intensity of these two effects is a critical parameter in the evaluation of anabolic steroids.

Quantitative Data

The assessment of anabolic and androgenic activity is often based on animal models, such as the Hershberger assay, which measures the change in weight of androgen-responsive tissues in castrated rats.

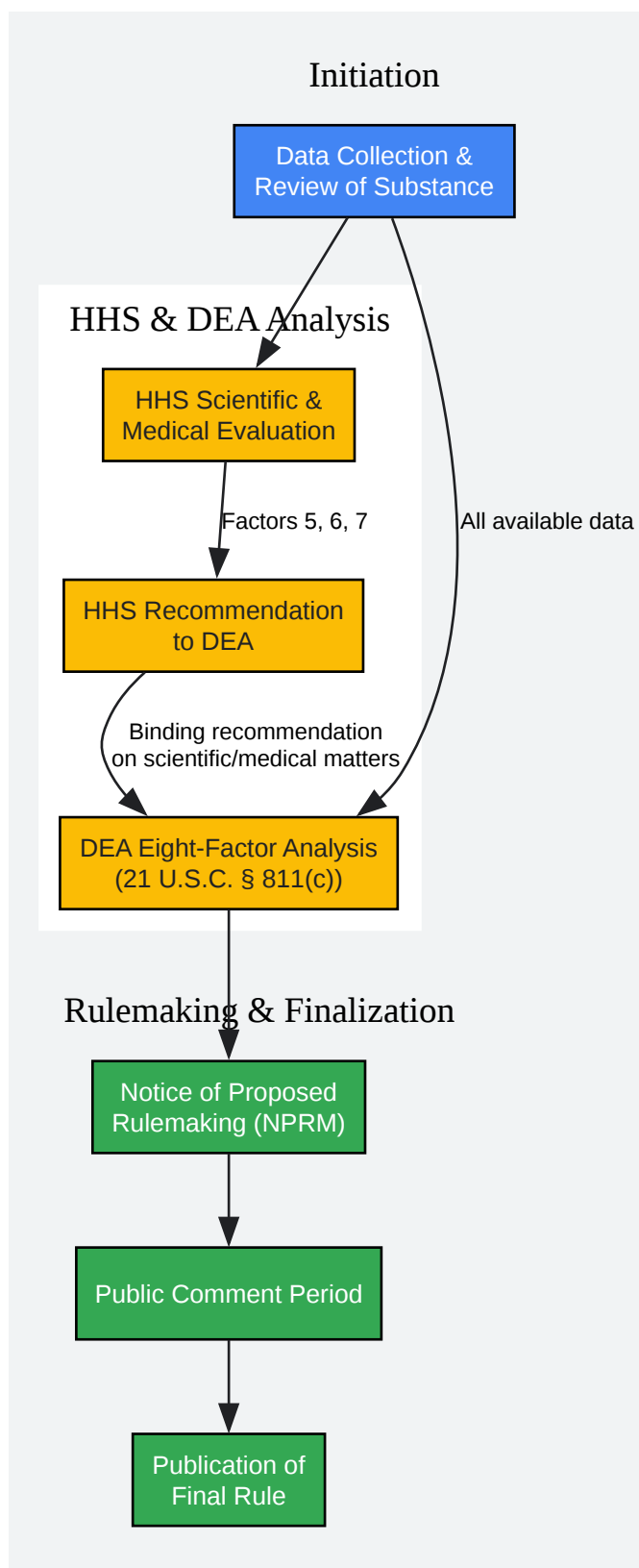
Parameter	Value	Reference Assay
Anabolic Activity	Varies by study	Hershberger Assay
Androgenic Activity	Varies by study	Hershberger Assay
Anabolic-to-Androgenic Ratio	Varies	Calculated from assay results

Note: Specific, universally agreed-upon quantitative values for **Calusterone**'s anabolic-to-androgenic ratio are not consistently reported across all literature. The values are highly dependent on the specific experimental protocol.

Classification as a Controlled Substance

In the United States, **Calusterone** is classified as a Schedule III controlled substance under the Controlled Substances Act (CSA). This classification indicates that it has an accepted medical use, but also a moderate to low potential for physical and psychological dependence and a potential for abuse.

The process for classifying a substance like **Calusterone** involves a detailed review by the Drug Enforcement Administration (DEA) and the Department of Health and Human Services (HHS). This process typically follows an eight-factor analysis as mandated by the CSA.



[Click to download full resolution via product page](#)

Caption: Workflow for classification of a substance under the Controlled Substances Act.

The Eight-Factor Analysis Includes:

- Actual and potential for abuse.
- Pharmacology of the substance.
- Current scientific knowledge.
- History and current pattern of abuse.
- Scope, duration, and significance of abuse.
- Public health risk.
- Psychic or physiological dependence liability.
- Whether the substance is an immediate precursor of a substance already controlled.

Experimental Protocols

5.1 Hershberger Assay for Anabolic and Androgenic Activity

The Hershberger assay is a standardized in vivo protocol to assess the anabolic and androgenic potential of a substance.

Objective: To determine the anabolic (levator ani muscle weight) and androgenic (seminal vesicle and ventral prostate weight) effects of **Calusterone**.

Methodology:

- Animal Model: Immature, castrated male rats (e.g., Sprague-Dawley strain), typically 21 days old at castration.
- Acclimation: Animals are allowed to acclimate for a specified period post-castration.
- Dosing:
 - Animals are divided into groups (e.g., control, testosterone propionate reference, and multiple **Calusterone** dose groups).

- The test substance (**Calusterone**) is administered daily for a period of 10 consecutive days via oral gavage or subcutaneous injection.
- Necropsy: On day 11, animals are euthanized. The following tissues are carefully dissected and weighed:
 - Levator ani muscle (anabolic indicator).
 - Ventral prostate (androgenic indicator).
 - Seminal vesicles (androgenic indicator).
 - Glans penis (androgenic indicator).
 - Cowper's glands (androgenic indicator).
- Data Analysis: The weights of the target tissues from the **Calusterone**-treated groups are compared to the control and reference standard groups. Statistical analysis is performed to determine dose-response relationships and to calculate the anabolic-to-androgenic ratio relative to the reference standard.
- To cite this document: BenchChem. [Calusterone: A Technical Guide on its Pharmacological Profile and Controlled Substance Classification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668235#calusterone-and-its-classification-as-a-controlled-substance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com